

trans-3-(3-Pyridyl)acrylic acid WGK 3 water hazard classification

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Compound Focus: trans-3-(3-Pyridyl)acrylic acid

CAS No.: 19337-97-4

Cat. No.: S1533719

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Chemical Identification & Properties

The table below summarizes the core identifiers and physical properties of **trans-3-(3-Pyridyl)acrylic acid**.

Property	Details
CAS Number	19337-97-4 [1] [2] [3] (Another CAS, 1126-74-5, is also used for what appears to be the same compound [4])
Molecular Formula	C ₈ H ₇ NO ₂ [4] [2] [5]
Molar Mass	149.15 g/mol [4] [2] [5]
Appearance	White to almost white powder or crystal [4] [2] [5]
Melting Point	232-235 °C (with decomposition) [1] [2] [5] or 234-238 °C [4]
Boiling Point	307.6 ± 17.0 °C (Predicted) [2] [5]
pKa	3.13 ± 0.10 (Predicted) [2] [5]

Property	Details
WGK (Water Hazard)	3 [1] [2] [5]

Safety Overview and Handling

The following table details the classified hazards and recommended safety measures for handling this substance.

Aspect	Details
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| **GHS Hazard Statements** | **H315:** Causes skin irritation [4] [5]. **H319:** Causes serious eye irritation [4] [5]. **H335:** May cause respiratory irritation (cited as a target organ effect) [1] [5]. | | **Storage** | Store in a cool, dark place at room temperature or below 15°C [4]. Some sources recommend storage under an inert atmosphere at 2-8°C [2] [5]. | | **Personal Protective Equipment (PPE)** | Wear protective gloves, eye protection, and a dust mask type N95 (US) [1]. |

FAQ & Troubleshooting Guide

Here are answers to common questions and issues you might encounter during experiments.

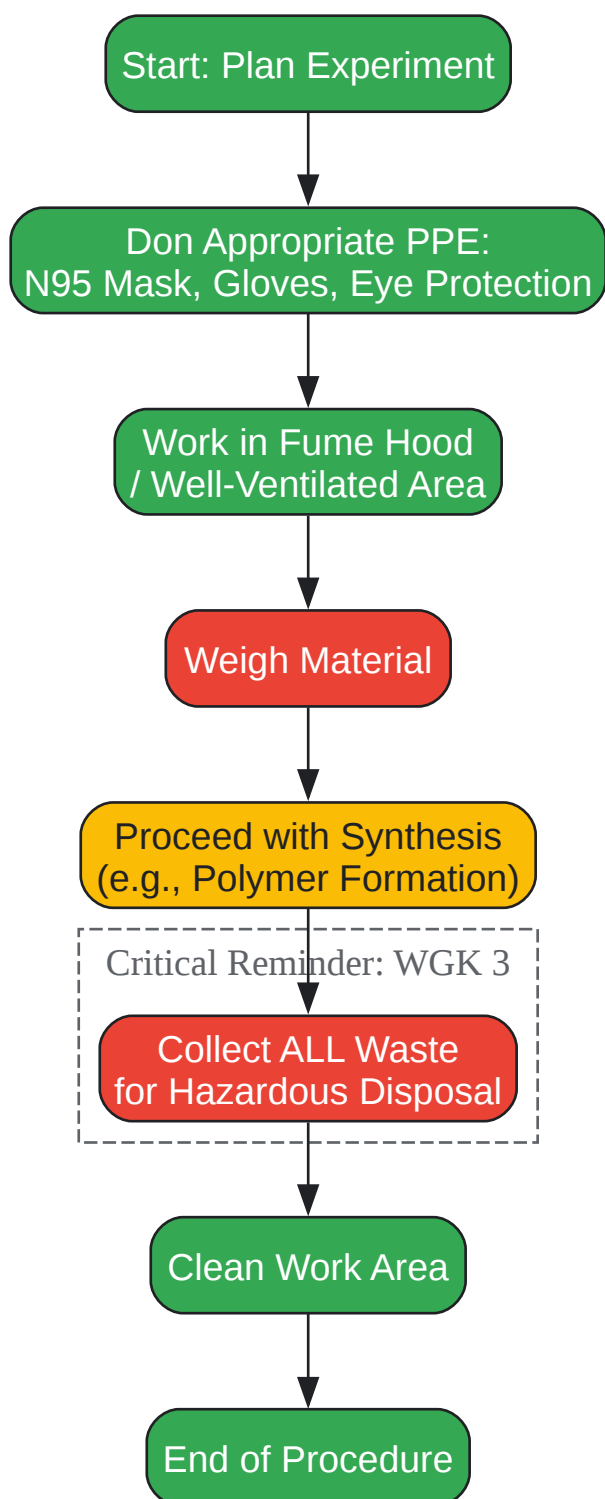
- **Q: What does the WGK 3 classification mean for my lab work?**
 - **A:** A WGK 3 rating signifies that the substance is **highly hazardous to aquatic environments**. You must take extreme care to prevent any release into drains or the environment. All waste containing this material should be collected and disposed of as hazardous waste according to your institution's regulations and local laws.
- **Q: The compound appears to decompose upon melting. How should I handle this?**
 - **A:** The documented melting point is accompanied by decomposition [1] [2]. This is a characteristic of the substance, not an impurity issue. Avoid heating to this temperature range

unless for specific characterization. For standard use and storage, the compound is stable at recommended temperatures.

- **Q: What safety precautions are most critical when handling this powder?**
 - **A:** The primary risks are irritation to the skin, eyes, and respiratory system [1] [4] [5]. Always use the compound in a well-ventilated area, such as a fume hood. The recommended N95 dust mask is essential to prevent inhalation of powder during weighing and handling [1].
- **Q: Can this compound be used in polymer synthesis?**
 - **A:** Yes. The search results indicate its primary application is as an **organic linker** for constructing heterometallic coordination polymers. It functions as a bifunctional ligand connecting different metal centers, which can result in materials with properties like luminescence [1].

Experimental Workflow for Safe Handling

The diagram below outlines a logical workflow for the safe handling and use of this compound in a laboratory setting, incorporating the safety and property information detailed above.



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References

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To cite this document: Smolecule. [trans-3-(3-Pyridyl)acrylic acid WGK 3 water hazard classification]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1533719#trans-3-3-pyridyl-acrylic-acid-wgk-3-water-hazard-classification>]

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